

Acibenzolar-S-methyl salicylic acid analog function

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Acibenzolar-S-Methyl

CAS No.: 135158-54-2

Cat. No.: S517036

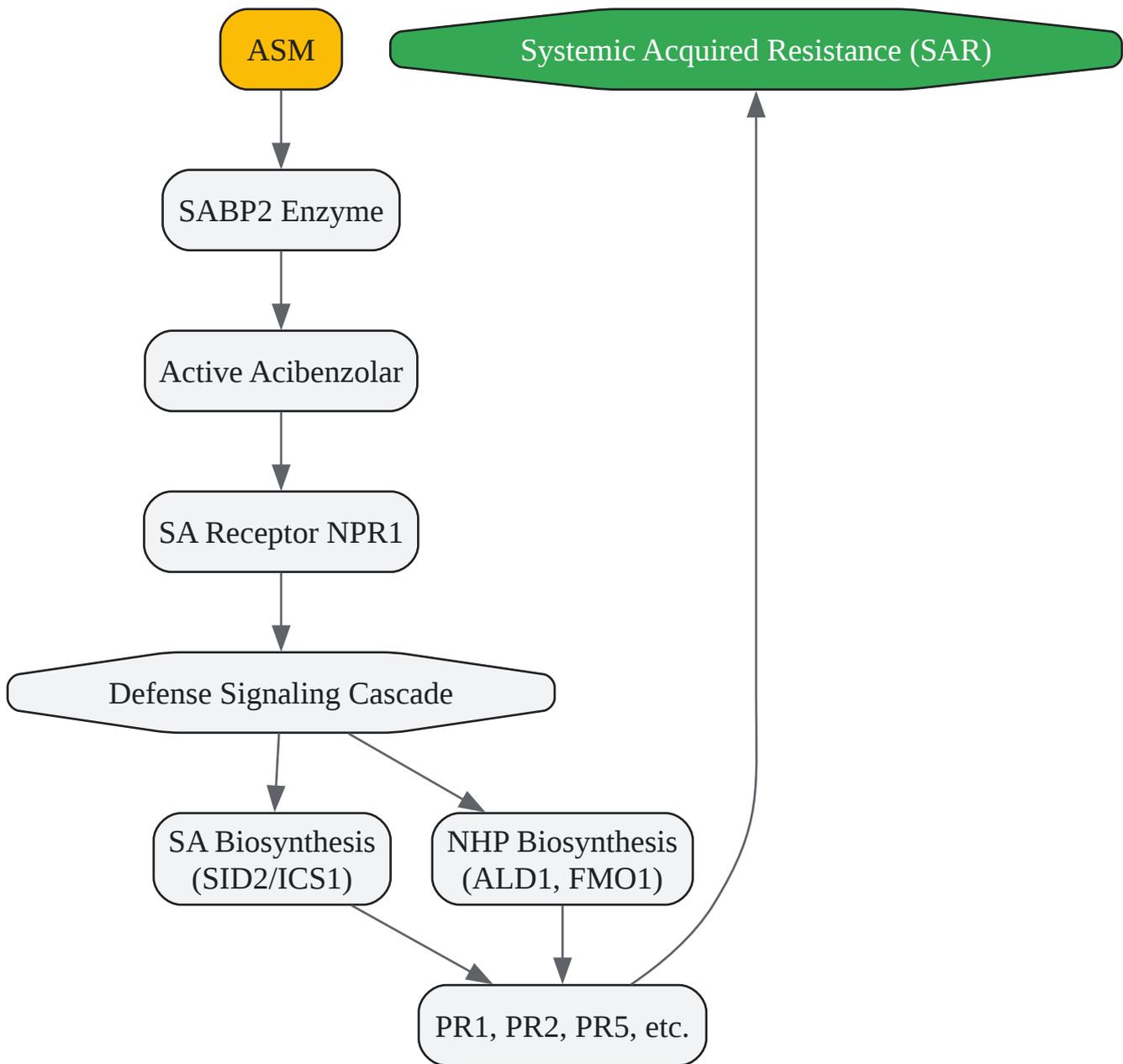
[Get Quote](#)

Molecular Function and Signaling Pathways

ASM is a synthetic functional analog of salicylic acid (SA) that induces **Systemic Acquired Resistance (SAR)**, a plant defense state providing broad-spectrum protection against pathogens in distal tissues [1] [2].

The **SABP2 enzyme** is required for ASM activity. ASM is likely a substrate for Salicylic Acid-Binding Protein 2 (SABP2), which converts it into the active molecule **acibenzolar** [3]. Functional SABP2 is essential for ASM-mediated induction of SAR and PR protein expression [3] [4].

ASM-induced SAR involves a **concerted signaling pathway** requiring key plant metabolites and receptors as shown below:



[Click to download full resolution via product page](#)

ASM activation and signaling pathway for induced resistance.

Efficacy Against Pathogen Types

ASM induces resistance against diverse pathogens across multiple crop species as summarized below:

Pathogen Type	Specific Pathogen/Disease	Host Plant	Key Efficacy Findings	Citation
Virus	Plantago asiatica mosaic virus (PIAMV)	<i>Arabidopsis thaliana</i>	Suppressed infection in distal leaves; effect transient (1-day duration)	[1] [2]
Virus	African Cassava Mosaic Virus (ACMV)	<i>Nicotiana benthamiana</i>	Delayed symptom onset (5 dpi vs 8 dpi); reduced symptom incidence (47% vs 93%) and severity	[5]
Virus	East African Cassava Mosaic Cameroon Virus (EACMCV)	<i>Nicotiana benthamiana</i>	Delayed symptom onset (7 dpi vs 14 dpi); reduced symptom incidence (60% vs 100%)	[5]
Bacterium	<i>Pseudomonas cannabina</i> pv. <i>alisalensis</i>	Japanese Radish	Reduced disease symptoms and internal bacterial population	[6]
Fungus/Oomycete	<i>Phytophthora infestans</i> (Potato Late Blight)	Potato	Associated with SABP2 function; exogenous MeSA (linked pathway) enhanced resistance	[4]
Abiotic Stress	Heat & Drought Stress	Creeping Bentgrass	Improved turf quality, water content; upregulated HSP-20, dehydrins, metabolites	[7]

Metabolic and Proteomic Changes

Underlying ASM-induced resistance are significant changes in proteins and metabolites that enhance stress tolerance as shown below:

Component Category	Specific Molecules Regulated by ASM	Functional Role in Stress Tolerance
Proteins	ATP synthase, Rubisco	Enhanced energy metabolism and photosynthesis efficiency [7]
Proteins	HSP-20 (Heat Shock Protein)	Improved heat tolerance through protein protection [7]
Proteins	Dehydrin	Enhanced drought tolerance by cellular protection [7]
Proteins	PR-3 (Pathogenesis-Related)	Defense against pathogens [7]
Metabolites	Aspartic acid, Glycine, Citric acid, Malic acid	Osmotic adjustment and stress signaling [7]
Metabolites	Glucose, Fructose	Osmotic adjustment and energy supply [7]

Experimental Protocols

Local ASM Application for SAR Analysis in Arabidopsis

This protocol tests systemic effects by applying ASM to specific leaves and challenging pathogens in distal tissues [1] [2].

- **Plant Material:** 4-week-old *Arabidopsis thaliana* Col-0 wild-type and mutant plants (*sid2*, *fmo1*, *npr1-1*) grown under controlled conditions
- **ASM Treatment:** Prepare 1.0 mM ASM solution in distilled water with 0.05% Tween-20; apply to 6th, 7th, and 8th leaves by foliar spray
- **Pathogen Challenge:** Inoculate distal untreated leaves (9th leaf) with PIAMV-GFP at 1 day post-treatment (dpt)
- **Evaluation:** Quantify infection at 2 days post-inoculation by counting fluorescent spots and measuring viral RNA accumulation via RT-qPCR

Gene Expression Analysis via RT-qPCR

Monitor defense gene activation in ASM-treated plants [8].

- **Sample Collection:** Harvest leaf tissue at 0, 1, 7, and 21 days post-ASM treatment
- **RNA Extraction:** Use appropriate RNA extraction kits; treat with DNase to remove genomic DNA
- **cDNA Synthesis:** Reverse transcribe 2µg total RNA using commercial kits
- **qPCR Analysis:** Use gene-specific primers for SAR markers (*PR1*, *PR2*, *PR5*, *SID2*, *ALD1*); normalize to housekeeping genes (*Actin2*, *GAPDH*)
- **Data Analysis:** Calculate relative expression using $2^{-(\Delta\Delta Ct)}$ method compared to control treatments

Stomatal Defense Bioassay

ASM induces stomatal closure as a physical barrier against bacterial invasion [6].

- **Plant Treatment:** Treat Japanese radish plants with 100 ppm ASM by dip application
- **Stomatal Aperture Measurement:** Harvest leaves at 1-2 days post-treatment; visualize stomata using microscopy
- **ROS Detection:** Assess ROS production in guard cells using fluorescent dyes like H2DCF-DA
- **Inhibitor Studies:** Pre-treat with ROS pathway inhibitors (SHAM for peroxidases, DPI for NADPH oxidases) to confirm mechanism
- **Bacterial Infection Assay:** Spray-inoculate with *Pseudomonas cannabina* pv. *alisalensis*; assess bacterial population and disease symptoms

Research Applications and Considerations

ASM serves both as a commercial plant protectant and a valuable research tool for probing SA-mediated defense mechanisms.

- **Commercial Use:** Applied as a foliar spray or soil drench at rates around 0.2 g/L [5]; typically requires repeated applications as effects are transient [1] [8]
- **Experimental Use:** Ideal for studying SAR signaling; particularly useful when applied to specific leaves to distinguish local from systemic effects [1] [2]
- **Key Mutants:** *npr1* (SA receptor), *sid2/ics1* (SA biosynthesis), *fmo1* (NHP biosynthesis), and *SABP2*-silenced lines are essential for mechanistic studies [1] [3] [2]

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Local Application of Acibenzolar-S-Methyl Treatment ... [pmc.ncbi.nlm.nih.gov]
2. Local Application of Acibenzolar-S-Methyl Treatment ... [mdpi.com]
3. SABP2, a methyl salicylate esterase is required for the ... [sciencedirect.com]
4. The Potato StNAC2-StSABP2 Module Enhanced Resistance ... [pmc.ncbi.nlm.nih.gov]
5. Acibenzolar-S-methyl induces resistance against cassava ... [sciencedirect.com]
6. Acibenzolar-S-Methyl Activates Stomatal-Based Defense ... [frontiersin.org]
7. Metabolic Effects of Acibenzolar-S-Methyl for Improving ... [pmc.ncbi.nlm.nih.gov]
8. Postharvest Application of Acibenzolar-S-Methyl Activates ... [mdpi.com]

To cite this document: Smolecule. [Acibenzolar-S-methyl salicylic acid analog function]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b517036#acibenzolar-s-methyl-salicylic-acid-analog-function>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com